Application Note: Storage and Handling of 15:0 Lyso PC-d5

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Compound of Interest

Compound Name:	*15:0 Lyso PC-d5*
Cat. No.:	*B12412822*

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Audience: Researchers, scientists, and drug development professionals.

1. Product Information

15:0 Lyso PC-d5, also known as 1-pentadecanoyl-2-hydroxy-sn-glycero(d5)-3-phosphocholine, is a high-purity, deuterium-labeled lysophosphatidylcholine.[1][2][3] It serves as an essential internal standard for the accurate quantification of lysophospholipids in various biological samples using mass spectrometry-based lipidomics. Its deuterium labeling provides a distinct mass shift from the endogenous analyte, enabling precise measurement.[4][5]

2. Storage and Stability

Proper storage of **15:0 Lyso PC-d5** is critical to maintain its integrity and ensure experimental reproducibility. The compound is stable for at least one year when stored correctly.[2][6]

Data Presentation: Storage and Chemical Properties

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Parameter	Specification	Source
Storage Temperature	-20°C	[1][2][6][7][8]
Stability	≥ 1 Year (at -20°C)	[2][6]
Form	Typically supplied as a solution (e.g., 1 mg/mL in DCM:Methanol) or as a solid/powder.	[1][2][7][9]
Shipping Condition	Shipped on dry ice.	[1][7]
Molecular Formula	$C_{23}H_{43}D_5NO_7P$	[2][6]
Molecular Weight	486.63 g/mol	[1][2]
Purity	>99%	[1][2][6]
Hygroscopic	No	[2]
Light Sensitive	No	[2]

3. Handling Procedures and Safety Precautions

3.1. Receiving and Initial Storage:

- Upon receipt, immediately transfer the product to a -20°C freezer.[1][6][7]
- If the product is in a sealed ampule, it is recommended to use it immediately after opening or to transfer it to a vial with a PTFE-lined cap for storage.

3.2. General Handling:

- Allow the vial to warm to room temperature before opening to prevent condensation, which could compromise the solvent concentration.
- Handle the compound in a well-ventilated area or under a chemical fume hood.
- When handling the solution, which is often in a flammable solvent like Dichloromethane:Methanol, take precautions against ignition sources.[1] The solution has a

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low flash point of 9.7 °C.[1]

- Always wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.

3.3. Preparation of Stock and Working Solutions:

- If received as a solid, prepare a stock solution using a high-purity solvent such as ethanol, methanol, or chloroform.
- For solutions, further dilutions can be made to create working solutions as required by the experimental protocol. Use high-purity solvents for all dilutions.
- To minimize the risk of contamination, use new, clean pipette tips for each transfer.

Experimental Protocol: Use of **15:0 Lyso PC-d5** as an Internal Standard for Lipidomics

Objective: To accurately quantify lysophosphatidylcholines (LPCs) in a biological sample (e.g., plasma) using liquid chromatography-mass spectrometry (LC-MS) with **15:0 Lyso PC-d5** as an internal standard.

Materials and Reagents:

- **15:0 Lyso PC-d5** solution (1 mg/mL)
- Biological sample (e.g., human plasma)
- Methanol (LC-MS grade)
- Methyl-tert-butyl ether (MTBE) (LC-MS grade)
- Water (LC-MS grade)
- Microcentrifuge tubes
- Pipettes and tips

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- Vortex mixer
- Centrifuge
- Nitrogen evaporator or vacuum concentrator
- LC-MS system

Methodology:

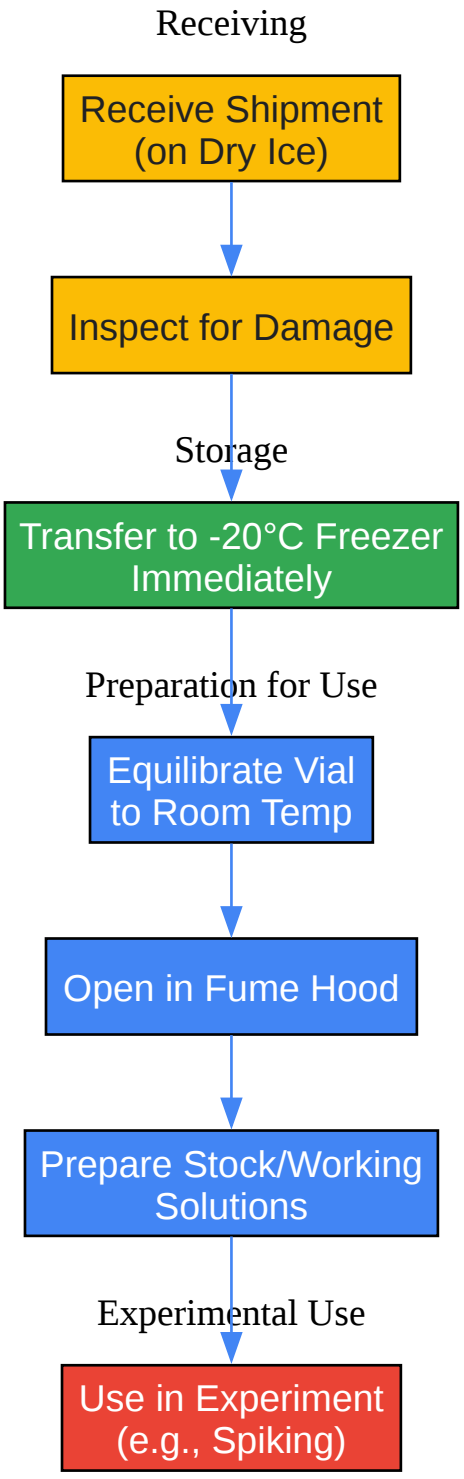
- Preparation of Internal Standard Working Solution:
  - Prepare a working solution of **15:0 Lyso PC-d5** at a concentration of 10 µg/mL in methanol. This concentration may be adjusted based on the expected levels of endogenous LPCs in the sample.
- Sample Preparation and Spiking:
  - Thaw the plasma sample on ice.
  - In a microcentrifuge tube, add 20 µL of the plasma sample.
  - Add 10 µL of the **15:0 Lyso PC-d5** internal standard working solution to the plasma.
- Lipid Extraction (MTBE Method):
  - Add 200 µL of methanol to the spiked plasma sample.
  - Vortex thoroughly for 1 minute to precipitate proteins.
  - Add 750 µL of MTBE.
  - Vortex for 10 minutes, followed by incubation at room temperature for 1 hour to ensure efficient lipid extraction.
  - Add 150 µL of LC-MS grade water to induce phase separation.
  - Vortex for 1 minute and then centrifuge at 14,000 x g for 10 minutes.

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- Sample Collection and Analysis:
  - Carefully collect the upper organic layer (containing the lipids) and transfer it to a new tube.
  - Dry the extracted lipids under a gentle stream of nitrogen or using a vacuum concentrator.
  - Reconstitute the dried lipid extract in 100 µL of the initial mobile phase of your LC method (e.g., 90% Mobile Phase A, 10% Mobile Phase B).
  - Vortex briefly and transfer to an autosampler vial for LC-MS analysis.
- LC-MS Analysis and Quantification:
  - Inject the sample onto the LC-MS system.
  - Monitor the ion transitions for endogenous LPCs and the specific transition for **15:0 Lyso PC-d5**.
  - Quantify the endogenous LPCs by calculating the ratio of their peak areas to the peak area of the **15:0 Lyso PC-d5** internal standard.

Mandatory Visualizations

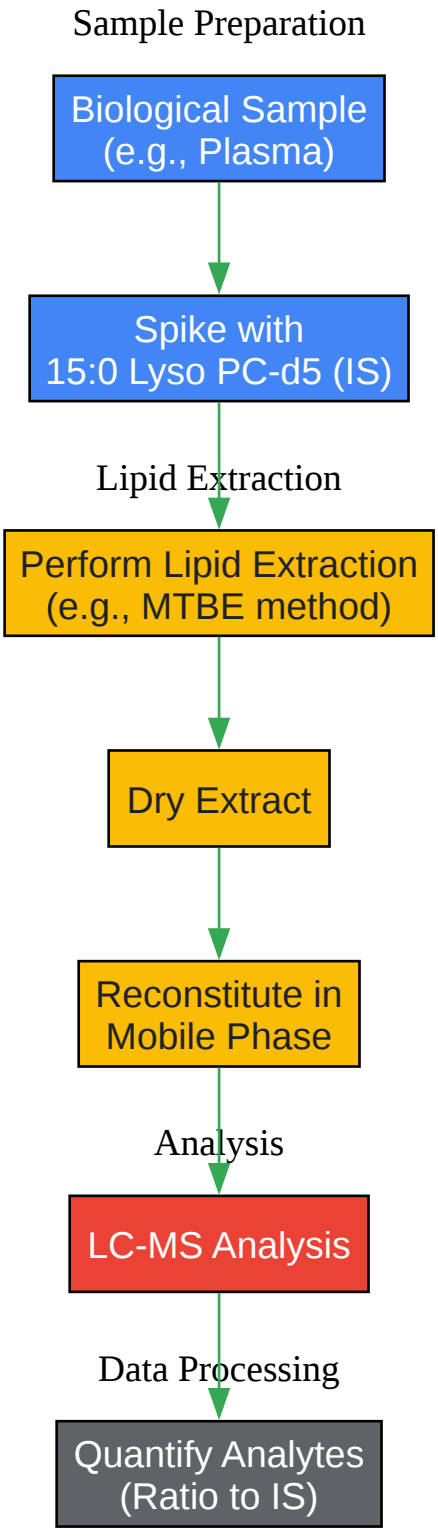
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Caption: Workflow for proper storage and handling of **15:0 Lyso PC-d5**.

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Caption: Lipidomics workflow using **15:0 Lyso PC-d5** as an internal standard.

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